

Proper Disposal of 3-Benzoylpyridine: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: 3-Benzoylpyridine

Cat. No.: B1664120

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This document provides essential guidance on the proper disposal procedures for **3-Benzoylpyridine**, ensuring the safety of laboratory personnel and compliance with environmental regulations. Researchers, scientists, and drug development professionals should adhere to these protocols to minimize risks associated with the handling and disposal of this chemical.

Immediate Safety and Handling Precautions

Before handling **3-Benzoylpyridine**, it is crucial to be aware of its potential hazards. The compound may cause irritation to the skin, eyes, and respiratory tract. In the event of a fire, it may generate irritating and highly toxic gases. Therefore, appropriate personal protective equipment (PPE), including safety goggles, chemical-resistant gloves, and a lab coat, must be worn at all times. All handling of **3-Benzoylpyridine** should be conducted in a well-ventilated area, preferably within a chemical fume hood.

Quantitative Data Summary

For easy reference, the key physical and chemical properties of **3-Benzoylpyridine** are summarized in the table below.

Property	Value
CAS Number	5424-19-1
Molecular Formula	C ₁₂ H ₉ NO
Molar Mass	183.21 g/mol
Form	Solid
Storage Temperature	Below +30°C

Step-by-Step Disposal Procedure

The primary route for the disposal of **3-Benzoylpyridine** is through an approved hazardous waste disposal service.^{[1][2]} Adherence to national and local regulations is mandatory for all chemical waste disposal.^[2]

Step 1: Waste Collection and Segregation

- **Pure Compound and Grossly Contaminated Materials:** Collect unused **3-Benzoylpyridine** and any materials heavily contaminated with it (e.g., spatulas, weighing boats) in a designated, properly labeled hazardous waste container. For solid residues of relatively unreactive organic reagents like **3-Benzoylpyridine**, a designated solid waste container (often referred to as "Container C" in some disposal schemes) should be used.^[3]
- **Sharps:** Any sharp objects contaminated with **3-Benzoylpyridine** must be placed in a designated sharps container for chemical waste.
- **Empty Containers:** Empty containers that held **3-Benzoylpyridine** should be treated as hazardous waste unless triple-rinsed with a suitable solvent. The rinsate from this cleaning process must be collected as hazardous chemical waste.

Step 2: Container Labeling

All waste containers must be clearly and accurately labeled. The label should include:

- The words "Hazardous Waste"

- The full chemical name: "**3-Benzoylpyridine**"
- The concentration and quantity of the waste
- The date of waste generation
- The name and contact information of the generating laboratory or principal investigator

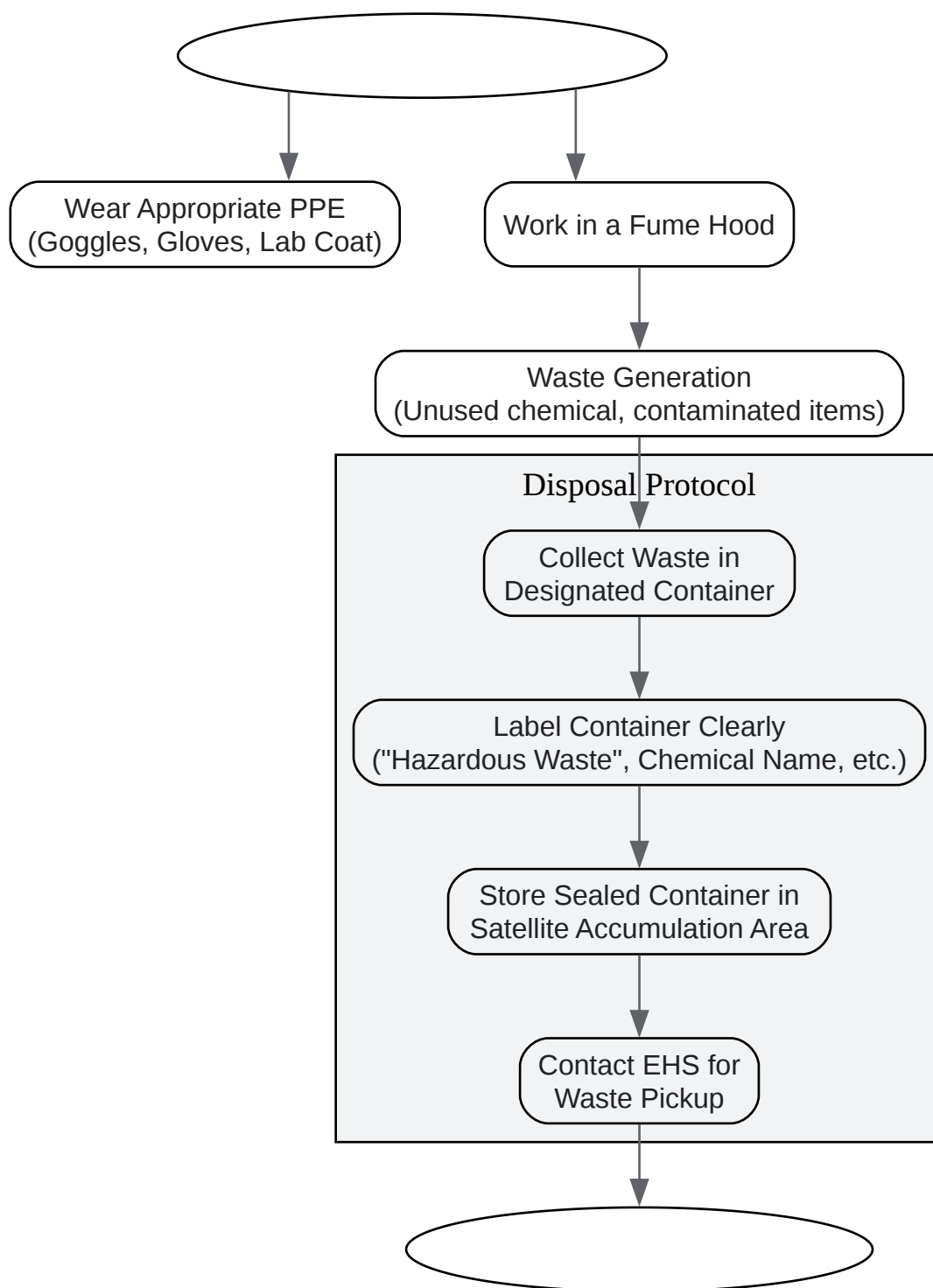
Step 3: Storage of Waste

Store the sealed hazardous waste container in a designated satellite accumulation area within the laboratory. This area should be secure, well-ventilated, and away from incompatible materials.

Step 4: Arrange for Disposal

Contact your institution's Environmental Health and Safety (EHS) office to arrange for the pickup and disposal of the hazardous waste. Do not attempt to dispose of **3-Benzoylpyridine** down the drain or in regular trash.

Experimental Workflow: Disposal of 3-Benzoylpyridine



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Caption: Workflow for the safe disposal of **3-Benzoylpyridine**.

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References

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